

Comparative study of Pyrasulfotole degradation in aerobic and anaerobic soil conditions

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A comparative analysis of the environmental fate of the herbicide **Pyrasulfotole** reveals significant differences in its degradation under aerobic and anaerobic soil conditions. The presence or absence of oxygen is a critical factor influencing the rate and extent of its breakdown, primarily driven by microbial activity. Aerobic environments facilitate a more rapid and complete degradation, whereas anaerobic conditions lead to greater persistence of the herbicide and its primary metabolite.

Quantitative Comparison of Pyrasulfotole Degradation

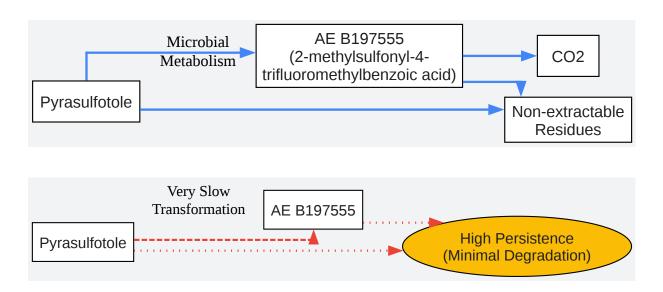
The degradation kinetics and metabolite formation of **Pyrasulfotole** vary substantially between aerobic and anaerobic soil environments. Under aerobic conditions, the herbicide is moderately persistent, whereas its breakdown is significantly slower under anaerobic conditions.



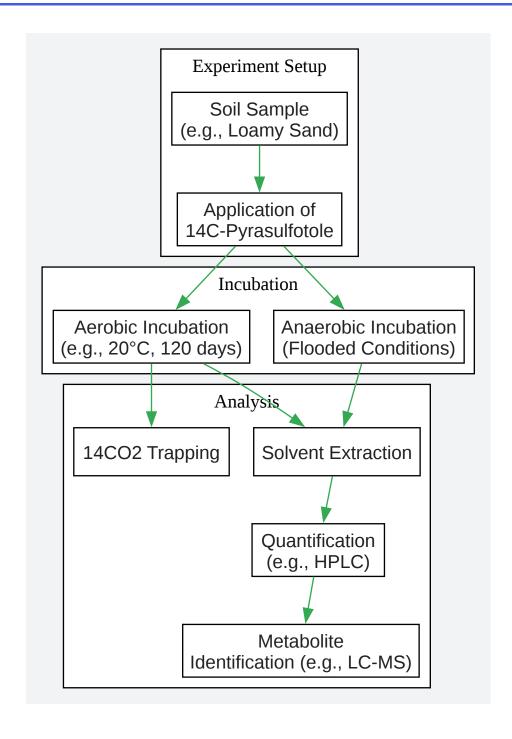
Parameter	Aerobic Conditions	Anaerobic Conditions
Half-Life (DT50)	11 to 99 days[1]	≥120 days[2]
Primary Degradation Pathway	Microbial degradation[3]	Similar to aerobic, but significantly slower
Major Metabolite	2-methylsulfonyl-4- trifluoromethylbenzoic acid (AE B197555)	AE B197555 (levels remain relatively constant)
Mineralization	Moderate, with formation of CO2	No significant mineralization to CO2
End Products	AE B197555, CO2, and non- extractable residues	Pyrasulfotole, AE B197555, and bound residues remain relatively constant

Degradation Pathways and Experimental Workflow

The degradation of **Pyrasulfotole** is primarily a biotic process. The following diagrams illustrate the degradation pathways under different conditions and a typical experimental workflow for studying herbicide fate in soil.







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